

An In-depth Technical Guide to the Crystal Structure of Titanium Aluminide Intermetallics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Aluminum;titanium

CAS No.: 12004-78-3

Cat. No.: B077228

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the crystal structures of key intermetallic phases in the titanium aluminide (Ti-Al) system. Understanding these structures is crucial for the development and application of these high-performance materials in demanding environments. This document details the crystallographic data, experimental determination methods, and phase relationships of the primary titanium aluminide intermetallics.

Core Titanium Aluminide Phases and Their Crystal Structures

Titanium aluminide alloys derive their exceptional properties from a combination of intermetallic phases, each with a distinct crystal structure. The most technologically important phases are the gamma-titanium aluminide (γ -TiAl) and the alpha-2 titanium aluminide (α_2 -Ti₃Al). The high-temperature beta phase (β -Ti(Al)) and other intermetallics like TiAl₃ also play significant roles in the phase equilibria and microstructure of these alloys.

Gamma-Titanium Aluminide (γ -TiAl)

The γ -TiAl phase is the cornerstone of many commercial titanium aluminide alloys, offering a desirable balance of low density, high-temperature strength, and oxidation resistance.[1] It possesses an ordered face-centered tetragonal (FCT) $L1_0$ crystal structure.[2][3] In this arrangement, layers of titanium and aluminum atoms are stacked along the c-axis.[2] The tetragonality (c/a ratio) is slightly greater than 1, typically around 1.02, and is influenced by the aluminum concentration.[2]

Alpha-2 Titanium Aluminide (α_2 -Ti₃Al)

The α_2 -Ti₃Al phase is another critical constituent, often coexisting with the γ -TiAl phase in lamellar microstructures. It has an ordered hexagonal $D0_{19}$ crystal structure.[1][4][5] This phase provides strength and creep resistance at elevated temperatures.

Beta-Titanium Aluminide (β -Ti(Al) and β_0 -TiAl)

At high temperatures, titanium aluminide alloys can form a disordered body-centered cubic (BCC) β -Ti(Al) phase.[6] This phase is crucial for the hot workability of these alloys. Upon cooling or with the addition of certain alloying elements, the disordered β phase can undergo an ordering transformation to the B2 (CsCl-type) ordered cubic structure, designated as β_0 -TiAl.[7][8] The presence and stability of the β/β_0 phase are highly dependent on the alloy composition and thermal history.[8]

Other Titanium Aluminide Phases

Other intermetallic compounds exist within the Ti-Al system, such as TiAl₃. TiAl₃ has a $D0_{22}$ crystal structure, which is a body-centered tetragonal structure.[9] It is known for its excellent oxidation resistance but suffers from low ductility.[4]

Quantitative Crystallographic Data

The precise lattice parameters of the titanium aluminide phases are influenced by factors such as composition and temperature. The following table summarizes the key crystallographic data for the primary intermetallic phases.

Phase	Chemical Formula	Crystal System	Space Group	Pearson Symbol	Lattice Parameters (a, c in Å)	c/a Ratio	Ref.
γ -TiAl	TiAl	Tetragonal	P4/mmm	tP2	$a \approx 4.00$, $c \approx 4.07$	≈ 1.02	[2][10]
α_2 -Ti ₃ Al	Ti ₃ Al	Hexagonal	P6 ₃ /mmc	hP8	$a \approx 5.78$, $c \approx 4.63$	≈ 0.80	[5][11]
β -Ti(Al)	Ti(Al)	Cubic	Im-3m	cI2	$a \approx 3.32$	1	[8]
β_0 -TiAl	TiAl	Cubic	Pm-3m	cP2	$a \approx 3.18$	1	
TiAl ₃	TiAl ₃	Tetragonal	I4/mmm	tI8	$a \approx 3.85$, $c \approx 8.61$	≈ 2.24	[2]

Note: Lattice parameters can vary with specific alloy composition and temperature. The aluminum content has a notable effect on the lattice parameters of the γ -TiAl phase.[9]

Experimental Determination of Crystal Structures

The determination and analysis of the crystal structures of titanium aluminide intermetallics are primarily carried out using X-ray diffraction (XRD) and transmission electron microscopy (TEM).

X-ray Diffraction (XRD)

XRD is a fundamental technique for phase identification and the precise measurement of lattice parameters.

Methodology:

- **Sample Preparation:** Samples are typically prepared by standard metallographic procedures, including grinding and polishing to obtain a flat, deformation-free surface. For powder diffraction, the alloy is pulverized into a fine powder.
- **Instrument Setup:** A powder diffractometer equipped with a copper (Cu) K α radiation source is commonly used. Data is collected over a 2θ range that covers the principal diffraction

peaks of the expected phases.

- **Phase Identification:** The experimental diffraction pattern is compared with standard diffraction patterns from databases (e.g., ICDD) to identify the phases present in the sample.
- **Quantitative Analysis (Rietveld Refinement):** For multiphase alloys, Rietveld refinement is a powerful method used for quantitative phase analysis and the precise determination of lattice parameters.^[2] This technique involves fitting a calculated diffraction pattern to the experimental data, allowing for the refinement of structural and microstructural parameters.^[8]

Transmission Electron Microscopy (TEM)

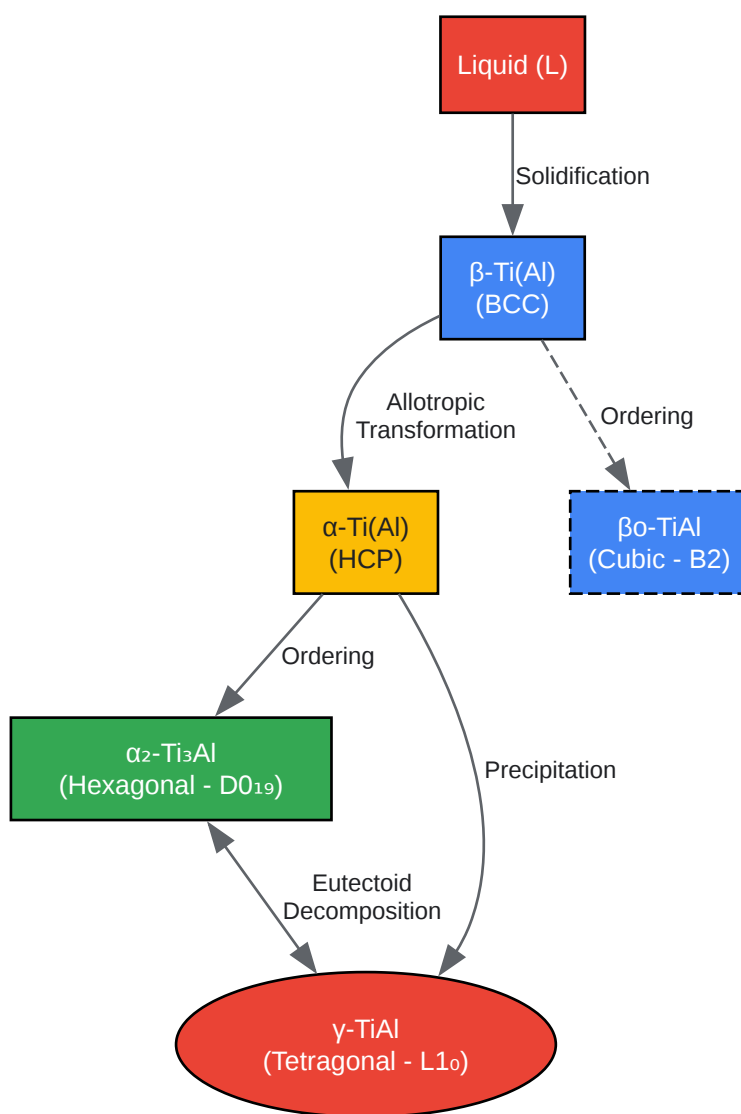
TEM provides high-resolution imaging and diffraction information, enabling detailed characterization of the crystal structure and defects.

Methodology:

- **Initial Sample Preparation:** A thin slice of the material is cut from the bulk sample, typically using a diamond saw.
- **Mechanical Thinning:** The slice is mechanically ground and polished to a thickness of about 100 μm . A 3 mm disc is then punched out from the thinned slice.
- **Final Thinning to Electron Transparency:**
 - **Electropolishing:** This technique is suitable for conductive metallic samples. The 3 mm disc is electropolished in a temperature-controlled electrolyte bath until a small hole appears in the center. The thin area around the hole is electron transparent.
 - **Ion Milling:** A focused beam of ions is used to sputter material from the sample, creating a thin, electron-transparent area. This method is applicable to a wide range of materials.^[6]^[12]
- **Imaging and Diffraction:** The prepared sample is then examined in a TEM. Selected area electron diffraction (SAED) patterns are used to determine the crystal structure and orientation of individual grains and phases. High-resolution TEM (HRTEM) allows for the direct imaging of the atomic lattice.

Phase Relationships and Transformations

The relationships between the different titanium aluminide phases are complex and are best understood through the Ti-Al phase diagram. The diagram illustrates the stability of the various phases as a function of temperature and composition.



[Click to download full resolution via product page](#)

Caption: Key phase transformations in the Ti-Al system.

The diagram above illustrates the primary transformation pathways in titanium-rich Ti-Al alloys. Solidification from the liquid phase often leads to the formation of the high-temperature β phase. Upon cooling, the β phase transforms to the α phase, which can then undergo an

ordering reaction to form the α_2 phase. The γ phase can precipitate from the α phase or form through a eutectoid decomposition of the α_2 phase. The disordered β phase can also order to the β_0 phase under specific conditions. The orientation relationship between the parent and product phases during these transformations, such as the Burgers orientation relationship for the β to α transformation, plays a critical role in the development of the final microstructure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Metallographic Specimen Preparation for Titanium \[metallographic.com\]](#)
- [2. desy.de \[desy.de\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. nanoscience.com \[nanoscience.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Quantitative analysis using Rietveld refinement \[crystalimpact.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. webshop.struers.com \[webshop.struers.com\]](#)
- [11. struers.com \[struers.com\]](#)
- [12. TEM sample preparation method of mechanical polishing + ion milling \[globalsino.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Titanium Aluminide Intermetallics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077228/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-titanium-aluminide-intermetallics\]](https://www.benchchem.com/product/b077228/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-titanium-aluminide-intermetallics)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)